

how to prepare and solubilize IDR-1002 for research use

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Compound of Interest

Compound Name: IDR 1002
Cat. No.: B15607545

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Application Notes and Protocols for IDR-1002 For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the preparation, solubilization, and handling of the synthetic immunomodulatory peptide IDR-1002 for research applications. Adherence to these protocols is crucial for ensuring the peptide's stability, activity, and the reproducibility of experimental results.

Product Information

- Name: IDR-1002
- Sequence: VQRWLIVWRIRK-NH₂ [\[1\]](#)[\[2\]](#)
- Molecular Formula: C₇₉H₁₃₀N₂₆O₁₃ [\[1\]](#)[\[2\]](#)
- Molecular Weight: 1652.06 g/mol [\[1\]](#)[\[2\]](#)

- Appearance: Lyophilized solid[2][3]
- Purity: >95% by HPLC[1][2][4]
- Biological Activity: IDR-1002 is an innate defense regulator peptide known for its anti-inflammatory, immunomodulatory, and anti-infective properties.[1][4][5][6][7] It enhances chemokine production and the recruitment of monocytes and neutrophils to protect against bacterial infections.[4][5][6]

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation and storage of IDR-1002.

Parameter	Value	Notes
Solubility in Water	50 mg/mL (30.27 mM)	Ultrasonic assistance may be required.[8]
Recommended Solvent	Sterile Water or Aqueous Buffer	The choice of buffer may depend on the specific experimental requirements.[4]
Storage (Lyophilized)	-20°C for up to 1 year, -80°C for up to 2 years	Store in a dry, dark place.[1][2] [8] Peptides are hygroscopic and should be handled quickly. [3]
Storage (Stock Solution)	-20°C for up to 1 month, -80°C for up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.[4][8] Ensure the container is sealed to prevent moisture access.[8]

Experimental Protocols

Reconstitution of Lyophilized IDR-1002 to a Stock Solution

This protocol outlines the steps to reconstitute the lyophilized peptide into a stock solution.

Materials:

- Lyophilized IDR-1002 peptide
- Sterile, nuclease-free water or a suitable sterile aqueous buffer (e.g., PBS)
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic water bath

Procedure:

- **Pre-equilibration:** Before opening, allow the vial of lyophilized IDR-1002 to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect peptide stability.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- **Solvent Addition:** Carefully open the vial and add the desired volume of sterile water or buffer to achieve the target concentration (e.g., for a 1 mg/mL stock solution, add 1 mL of solvent to 1 mg of peptide).
- **Dissolution:** Gently vortex the vial to dissolve the peptide. If the peptide does not dissolve completely, sonication in an ultrasonic water bath for short periods (1-2 minutes) may be necessary.^[8] Avoid excessive vortexing or sonication, as this can lead to peptide degradation.
- **Sterilization (Optional but Recommended):** If the stock solution is to be used in cell culture, it is advisable to sterilize it by passing it through a 0.22 µm sterile filter.^[8] Use a syringe filter with low protein binding capacity.
- **Aliquoting and Storage:** Aliquot the stock solution into sterile, low-protein binding microcentrifuge tubes. Store the aliquots at -20°C or -80°C as recommended in the data

table.^[4]^[8] This minimizes waste and prevents degradation from repeated freeze-thaw cycles.

Preparation of Working Solutions

This protocol describes the dilution of the stock solution to the final working concentration for use in experiments.

Materials:

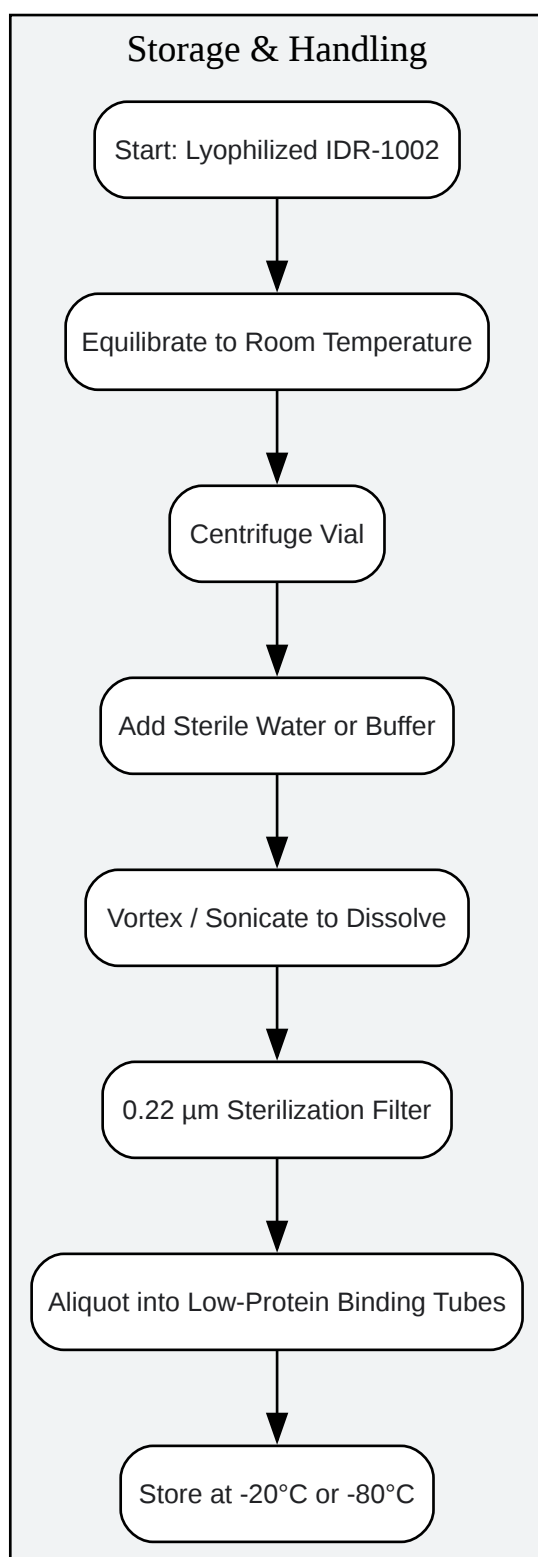
- IDR-1002 stock solution
- Appropriate sterile cell culture medium or experimental buffer
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

Procedure:

- Thawing: Thaw a single aliquot of the IDR-1002 stock solution at room temperature.
- Dilution: Based on the desired final concentration for your experiment, calculate the required volume of the stock solution. In a sterile tube or well, add the appropriate volume of cell culture medium or experimental buffer. Then, add the calculated volume of the IDR-1002 stock solution and mix gently by pipetting up and down.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment and use them immediately.^[4]

Visualized Workflows and Pathways

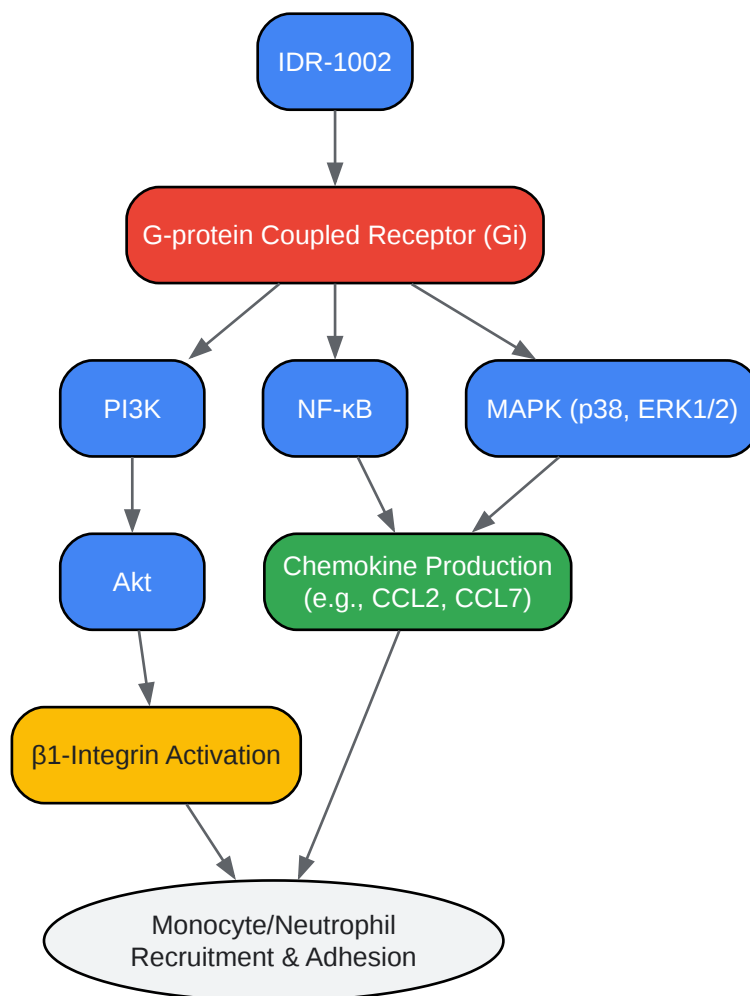
Experimental Workflow: IDR-1002 Stock Solution Preparation



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Caption: Workflow for the preparation of a sterile IDR-1002 stock solution.

Signaling Pathway of IDR-1002 in Immune Cells



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Caption: IDR-1002 signaling cascade in immune cells.

Mechanism of Action

IDR-1002 exerts its immunomodulatory effects by interacting with host cells rather than directly targeting microbes. Its mechanism involves the activation of several key signaling pathways:

- **G-protein Coupled Receptor (GPCR):** IDR-1002 is known to signal through a G-protein coupled receptor of the Gi subtype.[1][5][6]
- **PI3K/Akt Pathway:** Activation of the phosphoinositide 3-kinase (PI3K)-Akt pathway is crucial for IDR-1002's ability to enhance monocyte adhesion and migration.[9] This pathway leads to

the downstream activation of β 1-integrins.[9]

- NF- κ B and MAPK Pathways: The peptide also stimulates the NF- κ B and mitogen-activated protein kinase (MAPK) signaling pathways, including p38 and ERK1/2.[1][5][6][10] These pathways are central to the induction of chemokines, which are responsible for recruiting immune cells like monocytes and neutrophils to sites of infection.[5][6]

By modulating these pathways, IDR-1002 orchestrates a potent and targeted immune response, enhancing the host's ability to combat bacterial infections while also possessing anti-inflammatory properties.[7]

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